

Spectroscopic Analysis of 5-Bromo-3-Methylpentanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-3-Methylpentanoic Acid

CAS No.: 39865-86-6

Cat. No.: B15897465

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Introduction

5-Bromo-3-methylpentanoic acid is a halogenated carboxylic acid with potential applications in organic synthesis and drug development. Its chemical structure, featuring a bromine atom and a methyl group on the pentanoic acid backbone, gives rise to a unique spectroscopic profile. This technical guide provides a summary of the predicted spectroscopic data (NMR, IR, MS) for **5-Bromo-3-methylpentanoic acid**, intended for researchers, scientists, and professionals in drug development. It is important to note that experimental spectroscopic data for this specific compound is not readily available in public databases. Therefore, the data presented herein is based on established spectroscopic principles, predictive models, and data from analogous compounds. This guide also outlines general experimental protocols for obtaining such spectra.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **5-Bromo-3-methylpentanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~3.4-3.6	Triplet	2H	H5 (-CH ₂ Br)
~2.2-2.4	Multiplet	2H	H2 (-CH ₂ COOH)
~1.9-2.1	Multiplet	1H	H3 (-CH(CH ₃)-)
~1.6-1.8	Multiplet	2H	H4 (-CH ₂ CH ₂ Br)
~0.9-1.1	Doublet	3H	-CH ₃

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment
~175-180	C1 (-COOH)
~40-45	C2 (-CH ₂ COOH)
~35-40	C3 (-CH(CH ₃)-)
~30-35	C4 (-CH ₂ CH ₂ Br)
~30-35	C5 (-CH ₂ Br)
~15-20	-CH ₃

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibration
2500-3300	Broad, Strong	O-H	Carboxylic acid O-H stretch
2850-3000	Medium-Strong	C-H	Alkane C-H stretch
1700-1725	Strong	C=O	Carboxylic acid C=O stretch
1400-1470	Medium	C-H	Alkane C-H bend
1210-1320	Medium	C-O	Carboxylic acid C-O stretch
500-700	Strong	C-Br	C-Br stretch

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data

m/z Ratio	Ion	Comments
194/196	[M] ⁺	Molecular ion peak with characteristic 1:1 ratio for bromine isotopes (⁷⁹ Br/ ⁸¹ Br).
179/181	[M-CH ₃] ⁺	Loss of the methyl group.
149	[M-COOH] ⁺	Loss of the carboxylic acid group.
115	[M-Br] ⁺	Loss of the bromine atom.
45	[COOH] ⁺	Carboxylic acid fragment.

Experimental Protocols

The following are generalized protocols for obtaining spectroscopic data for a small organic molecule like **5-Bromo-3-methylpentanoic acid**. Instrument-specific parameters may require

optimization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).^[1] Filter the solution into a clean 5 mm NMR tube.^[2]
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 12-16 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled carbon spectrum.
 - This typically requires a larger number of scans than ^1H NMR due to the lower natural abundance of ^{13}C .

Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:**
 - **Solid Sample (KBr Pellet):** Grind a small amount of the sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
 - **Liquid/Solution Sample:** Place a drop of the sample between two salt plates (e.g., NaCl or KBr) or use an Attenuated Total Reflectance (ATR) accessory.^[3]
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample holder or pure solvent.

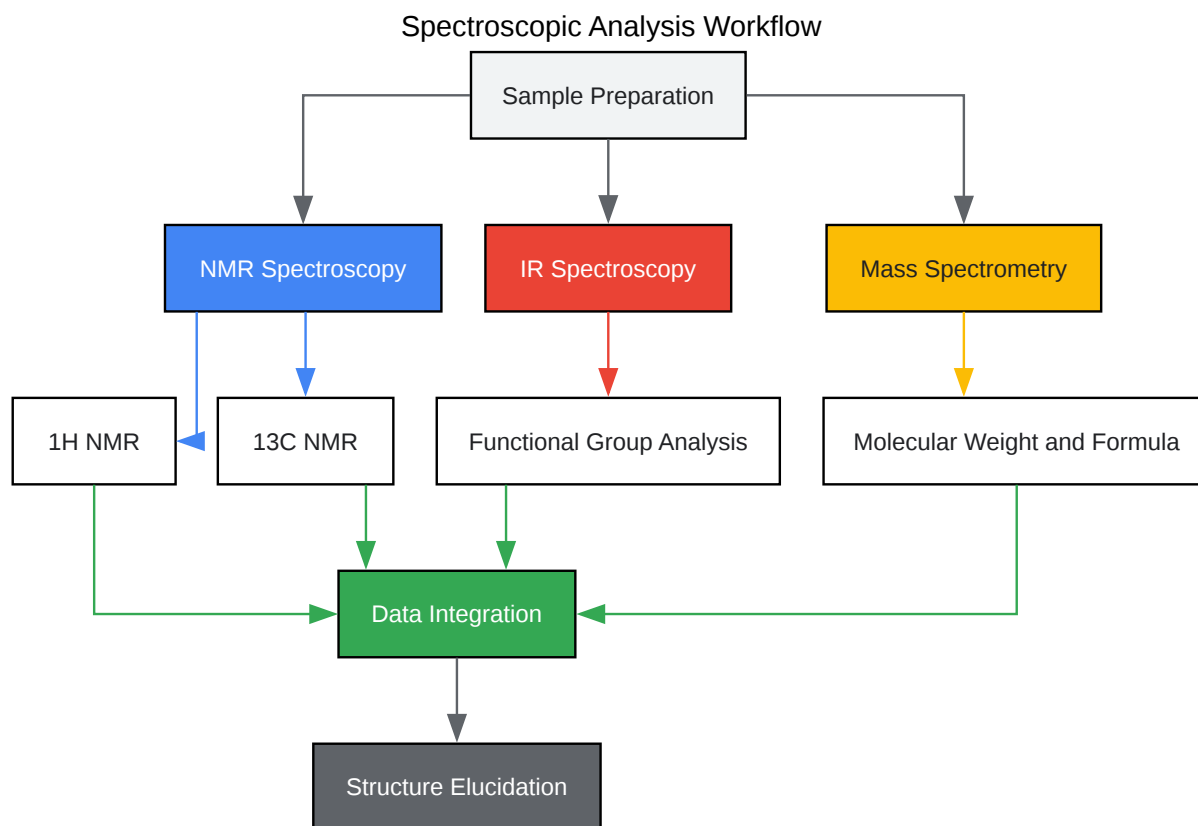
- Record the sample spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- The final spectrum is presented as percent transmittance or absorbance versus wavenumber.[4]

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent such as methanol or acetonitrile.[5] The concentration should be in the range of 10-100 micrograms per mL.[5]
- Instrumentation: Employ a mass spectrometer with a suitable ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).[6]
- Data Acquisition:
 - Introduce the sample into the ion source.
 - The instrument separates the resulting ions based on their mass-to-charge (m/z) ratio.[7]
 - The detector records the abundance of each ion.
 - The resulting mass spectrum is a plot of relative intensity versus m/z .

Visualizations

The following diagram illustrates a general workflow for the spectroscopic analysis of an organic compound.



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Caption: A logical workflow for the spectroscopic analysis of an organic compound.

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